

In-Depth Technical Guide: 4-(2-Bromoethoxy)benzonitrile

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Compound of Interest

Compound Name: 4-(2-Bromoethoxy)benzonitrile

CAS No.: 37142-39-5

Cat. No.: B1271620

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic considerations for **4-(2-Bromoethoxy)benzonitrile**, a key intermediate in organic synthesis and potential building block for novel therapeutic agents.

Molecular Weight and Physicochemical Properties

The molecular weight of **4-(2-Bromoethoxy)benzonitrile** is a fundamental parameter for stoichiometric calculations in chemical reactions and for the characterization of resulting products. The molecular formula for this compound is C_9H_8BrNO .^[1] The molecular weight is determined by the sum of the atomic weights of its constituent atoms.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	9	12.011	108.099
Hydrogen	H	8	1.008	8.064
Bromine	Br	1	79.904	79.904
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999	15.999
Total	226.073			

The calculated molecular weight is approximately 226.07 g/mol .

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-(2-Bromoethoxy)benzonitrile** is not readily available in the public domain, its synthesis can be approached through established methods for the preparation of analogous benzonitrile derivatives. A plausible synthetic route involves the Williamson ether synthesis, starting from 4-cyanophenol and 1,2-dibromoethane.

Conceptual Experimental Protocol: Williamson Ether Synthesis

Objective: To synthesize **4-(2-Bromoethoxy)benzonitrile** from 4-cyanophenol and 1,2-dibromoethane.

Materials:

- 4-Cyanophenol
- 1,2-Dibromoethane
- Potassium Carbonate (K_2CO_3)
- Acetone (anhydrous)

- Dichloromethane (CH_2Cl_2)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware for reflux, extraction, and filtration
- Thin Layer Chromatography (TLC) apparatus
- Silica gel for column chromatography

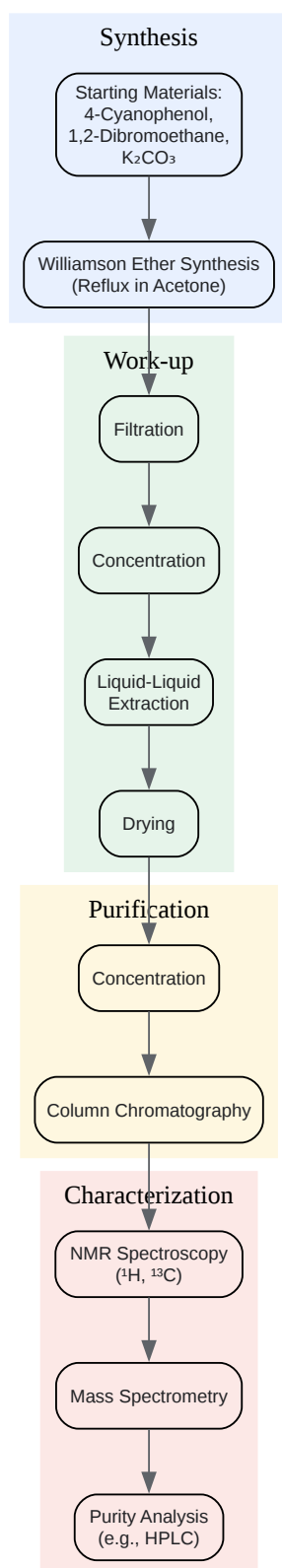
Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-cyanophenol (1 equivalent), anhydrous potassium carbonate (1.5-2 equivalents), and anhydrous acetone.
- **Addition of Reagent:** Add 1,2-dibromoethane (a significant excess, e.g., 5-10 equivalents) to the stirred suspension. The large excess of dibromoethane is used to favor the formation of the desired mono-alkylated product over the bis-alkylation product.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:**
 - After the reaction is complete (as indicated by TLC), cool the mixture to room temperature.
 - Filter the solid potassium carbonate and wash it with a small amount of acetone.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the excess 1,2-dibromoethane and acetone.

- Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel, using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to isolate the pure **4-(2-Bromoethoxy)benzonitrile**.
- Characterization: Characterize the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

General Experimental Workflow

The synthesis, purification, and characterization of benzonitrile derivatives typically follow a standardized workflow.



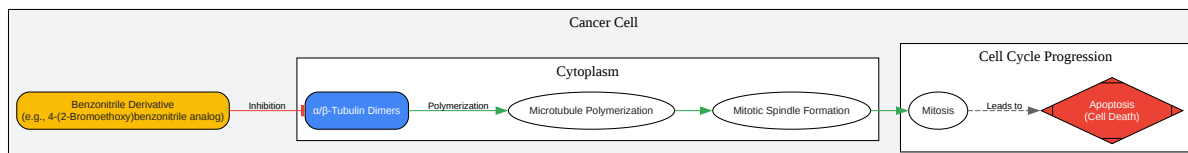
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Caption: General experimental workflow for the synthesis of **4-(2-Bromoethoxy)benzonitrile**.

Biological Activity and Signaling Pathways

While there is a lack of specific research on the biological activity of **4-(2-Bromoethoxy)benzonitrile**, the benzonitrile scaffold is present in numerous compounds with significant pharmacological properties.^[2] Notably, some benzonitrile derivatives have been identified as potent anticancer agents that function by inhibiting tubulin polymerization.^[2] Microtubules are critical components of the cytoskeleton and are essential for cell division; their disruption can lead to cell cycle arrest and apoptosis. A structurally related compound, 4-(2-bromoacetyl)benzonitrile, is utilized in the synthesis of STA-5312, a potent microtubule inhibitor.^[3]

The following diagram illustrates the conceptual signaling pathway of tubulin polymerization inhibition, a mechanism through which some benzonitrile-containing compounds may exert their anticancer effects.



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Caption: Conceptual pathway of tubulin polymerization inhibition by a benzonitrile derivative.

This guide serves as a foundational resource for researchers interested in **4-(2-Bromoethoxy)benzonitrile**. Further investigation into its synthesis and biological activities is warranted to explore its full potential in drug discovery and development.

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References

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